

Benchmarking 3-Piperazinobenzisothiazole HCl: A Comparative Guide for Researchers

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Compound of Interest

Compound Name: 3-Piperazinobenzisothiazole
hydrochloride

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This guide provides a comprehensive benchmark analysis of 3-Piperazinobenzisothiazole HCl against other prominent piperazine-containing compounds, specifically atypical antipsychotics. Designed for researchers, scientists, and drug development professionals, this document offers a comparative overview of receptor binding affinities, detailed experimental protocols, and elucidates the relevant signaling pathways.

Introduction to 3-Piperazinobenzisothiazole and Piperazine Derivatives

The piperazine ring is a ubiquitous scaffold in medicinal chemistry, forming the core of numerous drugs with a wide range of therapeutic applications.^{[1][2]} Its unique physicochemical properties allow for favorable interactions with various biological targets. 3-Piperazinobenzisothiazole HCl is a key intermediate in the synthesis of the atypical antipsychotic drug ziprasidone.^{[3][4]} Atypical antipsychotics are a class of drugs that primarily target dopamine D2 and serotonin 5-HT2A receptors, playing a crucial role in the management of schizophrenia and other psychotic disorders.^{[5][6]} This guide will compare the in vitro pharmacological profile of 3-Piperazinobenzisothiazole against established piperazine-containing atypical antipsychotics such as aripiprazole, olanzapine, and ziprasidone.

Quantitative Comparison of Receptor Binding Affinities

The following tables summarize the in vitro binding affinities (K_i or IC_{50} in nM) of 3-Piperazinobenzisothiazole and other selected piperazine compounds at key dopamine and serotonin receptors. Lower values indicate higher binding affinity.

Table 1: Dopamine Receptor Binding Affinities (K_i , nM)

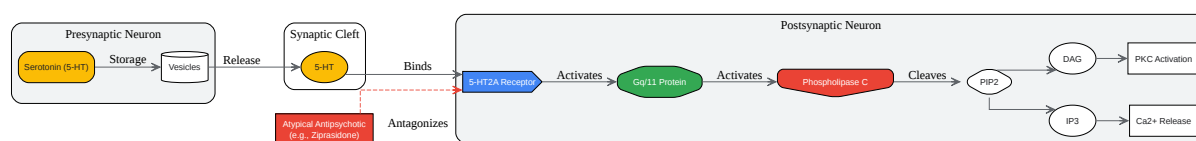
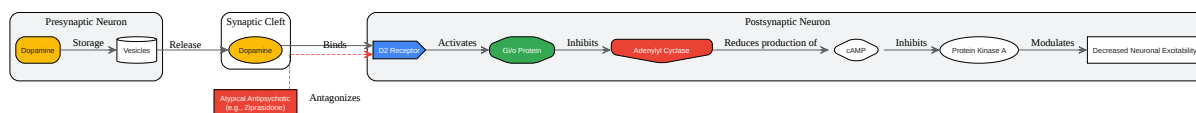
Compound	D2 Receptor	D3 Receptor	D4 Receptor
3-(1-Piperazinyl)-1,2-benzisothiazole	No Data Available	No Data Available	No Data Available
Aripiprazole	0.34[2]	0.8[2]	44
Olanzapine	11[7]	7	9
Ziprasidone	4.8[7]	0.4	1.3

Table 2: Serotonin Receptor Binding Affinities (IC_{50}/K_i , nM)

Compound	5-HT1A Receptor	5-HT2A Receptor	5-HT2C Receptor
3-(1-Piperazinyl)-1,2-benzisothiazole	190 (IC_{50})[8]	110 (IC_{50})[8]	No Data Available
Aripiprazole	1.7[2]	3.4[2]	15
Olanzapine	220	4[1]	1.1
Ziprasidone	2.5[9]	0.4[9]	1.3[9]

Signaling Pathways

The therapeutic effects of these compounds are primarily mediated through their interaction with dopamine and serotonin signaling pathways. The following diagrams illustrate the general mechanisms of action.



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